

# cyanogen radical ( $\bullet\text{CN}$ ) formation in interstellar medium

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An In-depth Technical Guide on the Formation of the **Cyanogen** Radical ( $\bullet\text{CN}$ ) in the Interstellar Medium

## Introduction

The **cyanogen** radical ( $\bullet\text{CN}$ ) is a diatomic radical that holds a significant place in the field of astrochemistry. It was one of the very first molecular species to be detected in the interstellar medium (ISM) in 1938, a discovery that was pivotal for the development of this area of study.<sup>[1]</sup> The  $\bullet\text{CN}$  radical is observed in a variety of interstellar environments, including both diffuse and dense molecular clouds, and its chemistry is intricately linked to the formation and destruction of other nitrogen-bearing species like hydrogen cyanide (HCN) and hydrogen isocyanide (HNC).<sup>[1]</sup> Understanding the formation pathways of  $\bullet\text{CN}$  is crucial for chemical models that aim to describe the molecular evolution of the ISM and the origins of prebiotic molecules, as the -CN group is a key component in the synthesis of more complex organic compounds.<sup>[2]</sup>

This technical guide provides a comprehensive overview of the core formation mechanisms of the  $\bullet\text{CN}$  radical in the interstellar medium, tailored for researchers and scientists. It details the primary gas-phase reactions in different cloud types, summarizes key quantitative data, describes the experimental protocols used to investigate these processes, and provides visualizations of the dominant chemical pathways.

## Core Formation Pathways of $\bullet\text{CN}$

The formation of the **cyanogen** radical in the interstellar medium is highly dependent on the physical conditions of the environment, such as density, temperature, and the strength of the interstellar radiation field. The dominant pathways differ significantly between diffuse clouds and colder, denser regions.

## Formation in Diffuse Interstellar Clouds

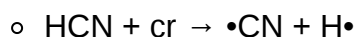
In the low-density environment of diffuse clouds, the formation of  $\bullet\text{CN}$  is primarily governed by gas-phase reactions. Two key pathways have been identified:

- **Dissociative Recombination:** A major formation route involves the dissociative recombination of the protonated hydrogen cyanide ion ( $\text{HCN}^+$ ).<sup>[1]</sup>
  - $\text{HCN}^+ + \text{e}^- \rightarrow \bullet\text{CN} + \text{H}\bullet$
- **Neutral-Neutral Reactions:** Unlike many other small molecules in diffuse clouds whose chemistry is dominated by ion-molecule reactions, neutral-neutral reactions are critical for the formation of  $\bullet\text{CN}$ .<sup>[3]</sup> The reaction between the dicarbon molecule ( $\text{C}_2$ ) and atomic nitrogen ( $\text{N}$ ) is considered a primary production channel.<sup>[4][5]</sup> This was the first instance where a neutral-neutral reaction was required to explain the observed abundance of a molecule in diffuse clouds.<sup>[4][5]</sup>
  - $\text{C}_2 + \text{N} \rightarrow \bullet\text{CN} + \text{C}$

## Formation in Dense Molecular Clouds and PDRs

In dense clouds and photon-dominated regions (PDRs), where the density is higher and UV radiation plays a more significant role, the formation of  $\bullet\text{CN}$  is often linked to the destruction of more complex, stable molecules.

- **Photodissociation:** The photodissociation of hydrogen cyanide ( $\text{HCN}$ ) by ultraviolet photons is a principal formation mechanism in these regions.<sup>[1][6]</sup>
  - $\text{HCN} + h\nu \rightarrow \bullet\text{CN} + \text{H}\bullet$
- **Cosmic Ray Dissociation:** Deeper within dense clouds where UV photons cannot penetrate, cosmic rays can induce the dissociation of  $\text{HCN}$  to form  $\bullet\text{CN}$ .<sup>[6]</sup>



## Role in Complex Molecule Formation

The  $\bullet\text{CN}$  radical is highly reactive and serves as a crucial intermediate in the synthesis of more complex nitriles. It readily reacts with unsaturated hydrocarbons in barrierless, gas-phase reactions, contributing to the growth of carbon-chain molecules.<sup>[7][8]</sup>

- Reaction with Ethene ( $\text{C}_2\text{H}_4$ ): This reaction is a known formation route for cyanoethene ( $\text{C}_2\text{H}_3\text{CN}$ ) and proceeds rapidly even at the very low temperatures of interstellar clouds.<sup>[9]</sup>
  - $\bullet\text{CN} + \text{C}_2\text{H}_4 \rightarrow \text{C}_2\text{H}_3\text{CN} + \text{H}\bullet$
- Reaction with Acetylene ( $\text{C}_2\text{H}_2$ ): Reactions with polyacetylenes are exothermic and have no energy barriers, leading to the formation of cyanopolyynes ( $\text{HC}_{2n+1}\text{N}$ ).<sup>[7]</sup>

## Formation on Interstellar Ices

In addition to gas-phase reactions, processes on the surfaces of interstellar ice grains are being explored. Radical-radical coupling reactions on water or carbon monoxide ices could be a viable pathway for forming molecules containing the cyano group.

- Radical-Radical Coupling: The reaction between  $\bullet\text{CN}$  and methyl ( $\bullet\text{CH}_3$ ) radicals on water ice surfaces has been shown through density functional theory to efficiently form methyl cyanide ( $\text{CH}_3\text{CN}$ ) and its isomer, methyl isocyanide ( $\text{CH}_3\text{NC}$ ).<sup>[2]</sup>
  - $\bullet\text{CN} + \bullet\text{CH}_3 \rightarrow \text{CH}_3\text{CN}$
  - $\bullet\text{CN} + \bullet\text{CH}_3 \rightarrow \text{CH}_3\text{NC}$

## Quantitative Data Summary

The following tables summarize key quantitative data related to the formation and observation of the  $\bullet\text{CN}$  radical in the interstellar medium.

Table 1: Key Formation and Related Reactions of  $\bullet\text{CN}$

Reaction	Environment / Context	Type	Significance
$\text{HCN}^+ + \text{e}^- \rightarrow \bullet\text{CN} + \text{H}\bullet$	Diffuse Clouds	Dissociative Recombination	A primary formation route in diffuse clouds. <a href="#">[1]</a>
$\text{C}_2 + \text{N} \rightarrow \bullet\text{CN} + \text{C}$	Diffuse Clouds	Neutral-Neutral	A key formation route, highlighting the importance of neutral chemistry. <a href="#">[4]</a> <a href="#">[5]</a>
$\text{HCN} + h\nu \rightarrow \bullet\text{CN} + \text{H}\bullet$	Dense Clouds / PDRs	Photodissociation	A dominant formation pathway where UV radiation is present. <a href="#">[1]</a> <a href="#">[6]</a>
$\bullet\text{CN} + \text{C}_2\text{H}_4 \rightarrow \text{C}_2\text{H}_3\text{CN} + \text{H}\bullet$	Cold Molecular Clouds	Neutral-Neutral	A rapid, barrierless reaction forming more complex nitriles. <a href="#">[9]</a>
$\bullet\text{CN} + \bullet\text{CH}_3 \rightarrow \text{CH}_3\text{CN} / \text{CH}_3\text{NC}$	Interstellar Ice Surfaces	Radical-Radical Coupling	A potential surface chemistry route to larger organic molecules. <a href="#">[2]</a>

Table 2: Observational and Experimental Data for  $\bullet\text{CN}$

Parameter	Value / Range	Context
Abundance in TMC-1	$7.4 \times 10^{-10}$ to $2.9 \times 10^{-8}$ (relative to $\text{H}_2$ )	A well-studied cold molecular cloud.[9][10]
Rate Coefficient ( $\bullet\text{CN} + \text{C}_2\text{H}_4$ )	$\sim 10^{-10} \text{ cm}^3 \text{ mol}^{-1} \text{ s}^{-1}$	At the low temperatures typical of interstellar clouds.[9]
Collision Energy (CMB Experiment)	$44.6 \text{ kJ mol}^{-1}$	For the reaction $\bullet\text{CN} + \text{C}_2\text{H}_3\text{CN}$ . [9][10]
Vibrational Temperature (in radical beam)	$\sim 6500 \text{ K}$	For $\bullet\text{CN}$ radicals generated in a crossed molecular beam experiment.[9][10]
Ionization Potential	$13.956(7) \text{ eV}$	Measured directly using synchrotron radiation.[11]

## Experimental and Observational Protocols

The study of  $\bullet\text{CN}$  formation relies on a combination of observational astronomy and sophisticated laboratory experiments that simulate interstellar conditions.

### Observational Methodologies

- Rotational and Vibrational Spectroscopy: The  $\bullet\text{CN}$  radical was first identified through its ultraviolet absorption lines using a coude spectrograph.[1] Modern observations utilize radio telescopes, such as the IRAM 30m telescope, to detect the rotational transitions of  $\bullet\text{CN}$  and related molecules in interstellar clouds.[12] These observations provide crucial data on the abundance, distribution, and excitation temperature of the radical.

### Experimental Methodologies

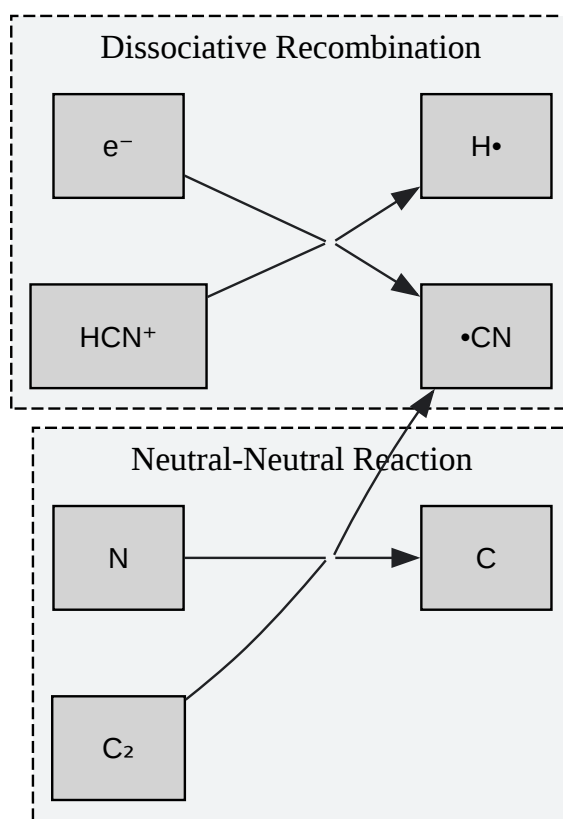
- Crossed Molecular Beam (CMB) Experiments: This technique is used to study the dynamics of bimolecular reactions under single-collision conditions. Two well-collimated beams of reactants—one containing  $\bullet\text{CN}$  radicals and the other a target molecule—are crossed in a vacuum chamber. The resulting products are then detected, often using a mass spectrometer, to determine the reaction mechanism and product branching ratios.[9][10] For

example, the reaction between  $\bullet\text{CN}$  and cyanoethene ( $\text{C}_2\text{H}_3\text{CN}$ ) was investigated using a CMB setup to understand the formation of dinitriles.<sup>[9]</sup><sup>[10]</sup>

- CRESU (Cinétique de Réaction en Écoulement Supersonique Uniforme): The CRESU technique is designed to measure reaction rate coefficients at the extremely low temperatures relevant to the ISM (down to  $\sim 10\text{--}20\text{ K}$ ). A uniform supersonic flow of a buffer gas is used to cool the reactant species to the desired temperature. The reaction is initiated, often by photolysis, and the decay of the radical species is monitored over time to determine the reaction rate. This method has been used to show that reactions like  $\bullet\text{CN} + \text{C}_2\text{H}_4$  are very fast at low temperatures.<sup>[9]</sup>
- Synchrotron-Based Photoionization: To determine precise fundamental properties like ionization potential, experiments are conducted at synchrotron facilities. A beam of  $\bullet\text{CN}$  radicals is produced in a flow tube and then ionized by monochromatic vacuum ultraviolet (VUV) radiation from the synchrotron.<sup>[13]</sup> Using advanced detectors like the DELICIOUS III double imaging spectrometer, which measures photoelectrons and photoions in coincidence, allows for a highly accurate determination of the ionization energy.<sup>[11]</sup><sup>[13]</sup>

## Visualizations of Key Pathways and Workflows

The following diagrams illustrate the primary formation pathways for the  $\bullet\text{CN}$  radical and a simplified experimental workflow.



process

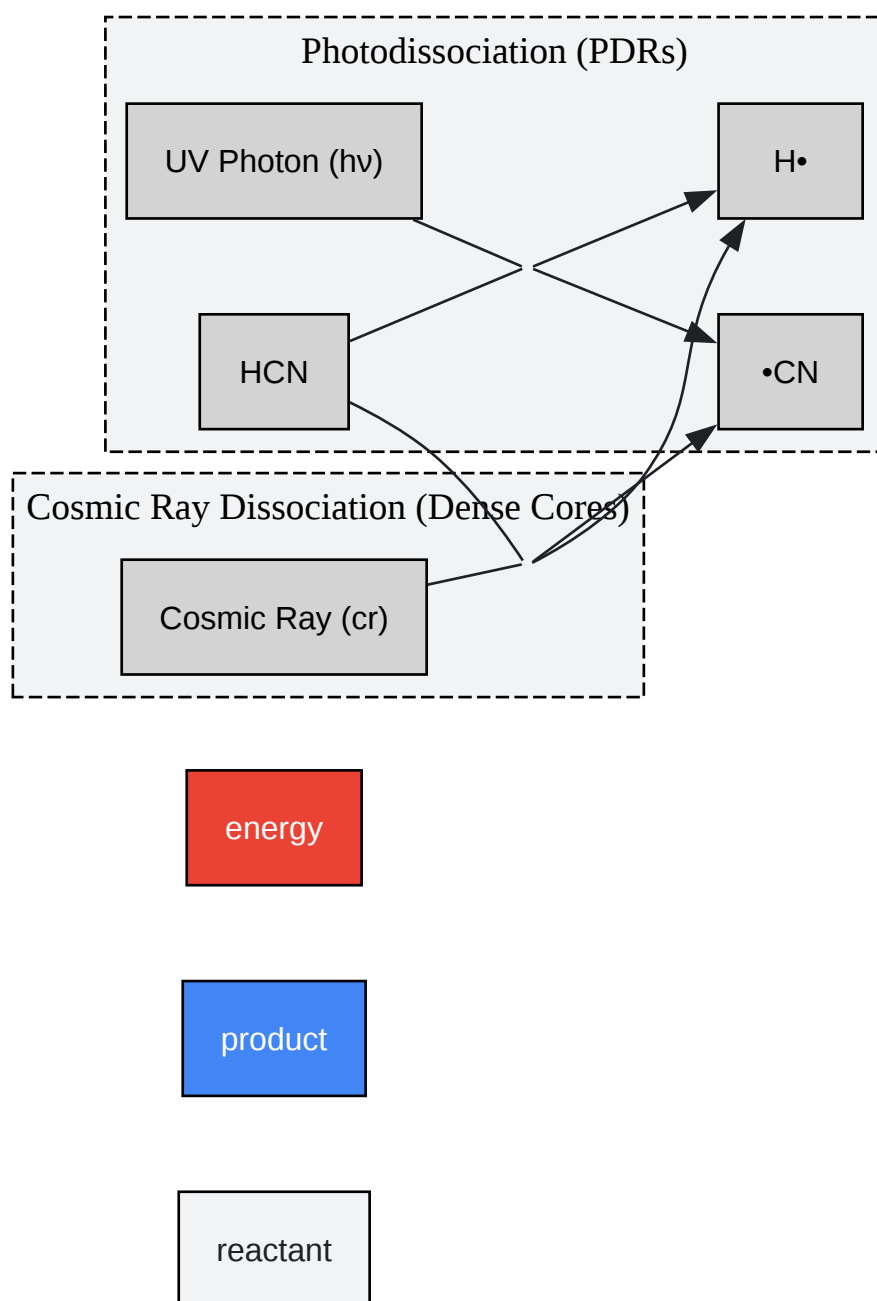
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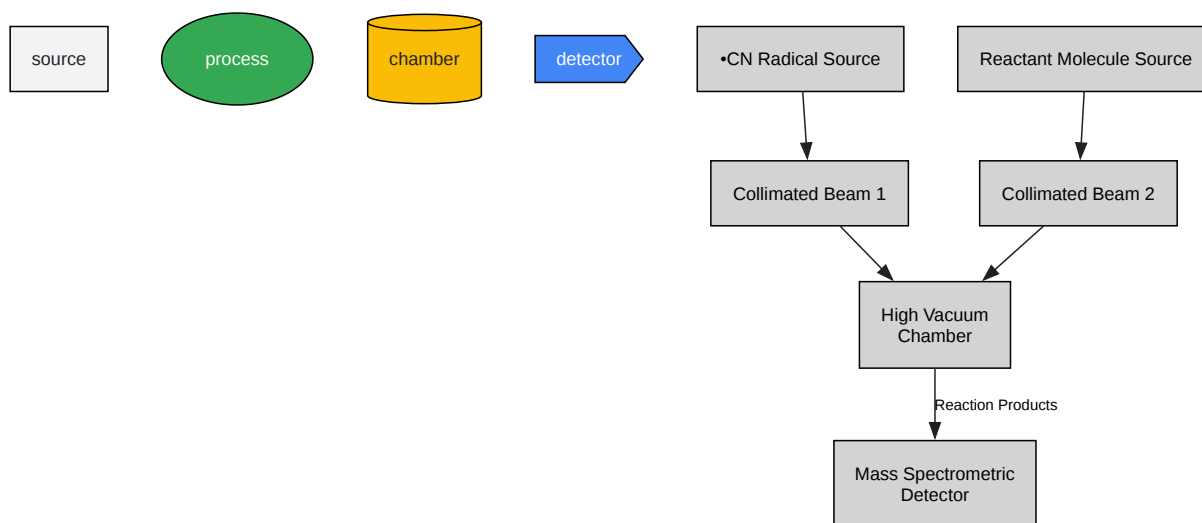
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Caption: Primary gas-phase formation pathways of  $\bullet\text{CN}$  in diffuse interstellar clouds.



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Caption: Dominant formation pathways of  $\bullet\text{CN}$  in dense clouds and PDRs.



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Caption: Simplified workflow for a Crossed Molecular Beam (CMB) experiment.

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